

An In-Depth Technical Guide to Chloromethanesulfonamide (CAS Number: 21335-43-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chloromethanesulfonamide

Cat. No.: B1265948

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Available scientific literature on **Chloromethanesulfonamide** (CAS 21335-43-3) is limited. This guide provides a summary of available physicochemical data and general experimental protocols based on the broader class of sulfonamides. The biological activity and specific experimental details for this compound are not well-documented in publicly accessible resources.

Core Compound Information

Chloromethanesulfonamide is a chemical compound with the molecular formula $\text{CH}_4\text{CINO}_2\text{S}$. It belongs to the sulfonamide class of organic compounds, which are characterized by a sulfonyl group connected to an amine group. While specific applications and biological activities of **Chloromethanesulfonamide** are not extensively reported, its structural similarity to other sulfonamides suggests potential for investigation in medicinal chemistry and drug development.

Physicochemical Properties

A summary of the known quantitative data for **Chloromethanesulfonamide** and its immediate precursor, Chloromethanesulfonyl chloride, is presented below.

Property	Value	Reference
Chloromethanesulfonamide		
CAS Number	21335-43-3	
Molecular Formula	CH ₄ CINO ₂ S	
Molecular Weight	129.57 g/mol	
Physical Form	Off-white solid	
Chloromethanesulfonyl chloride		
CAS Number	2963-39-5	
Molecular Formula	CH ₂ Cl ₂ O ₂ S	
Molecular Weight	149.00 g/mol	
Boiling Point	63 °C at 12 mmHg	[1] [2]

Synthesis and Experimental Protocols

The synthesis of **Chloromethanesulfonamide** typically proceeds through the reaction of its corresponding sulfonyl chloride with ammonia. While a specific, detailed protocol for this exact compound is not readily available, a general procedure for the synthesis of primary sulfonamides from sulfonyl chlorides is well-established.

General Synthesis of Chloromethanesulfonamide from Chloromethanesulfonyl Chloride

Reaction:

Experimental Protocol:

- Reaction Setup: In a three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a gas inlet/outlet, dissolve Chloromethanesulfonyl chloride (1.0 equivalent) in a suitable anhydrous solvent such as diethyl ether or dichloromethane.

- **Ammonia Addition:** Cool the solution in an ice-salt bath to -10 to 0 °C. Bubble anhydrous ammonia gas through the solution with vigorous stirring, or add a solution of ammonia in an organic solvent dropwise from the dropping funnel. The reaction is exothermic and the temperature should be carefully monitored and maintained.
- **Reaction Monitoring:** The reaction progress can be monitored by thin-layer chromatography (TLC) by observing the disappearance of the starting sulfonyl chloride.
- **Work-up:** Upon completion, the reaction mixture will contain the precipitated ammonium chloride salt. Filter the mixture to remove the salt.
- **Isolation and Purification:** Wash the filtrate with cold water to remove any remaining ammonium salts. Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **Chloromethanesulfonamide**.
- **Recrystallization:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexanes) to obtain the pure **Chloromethanesulfonamide** as an off-white solid.
- **Characterization:** The final product should be characterized by standard analytical techniques such as ^1H NMR, ^{13}C NMR, IR spectroscopy, and mass spectrometry to confirm its identity and purity.

Synthesis of the Precursor: Chloromethanesulfonyl Chloride

A documented method for the preparation of Chloromethanesulfonyl chloride involves the reaction of the sodium salt of chloromethanesulfonic acid with a chlorinating agent like phosphorus pentachloride in phosphoryl chloride.[\[1\]](#)[\[2\]](#)

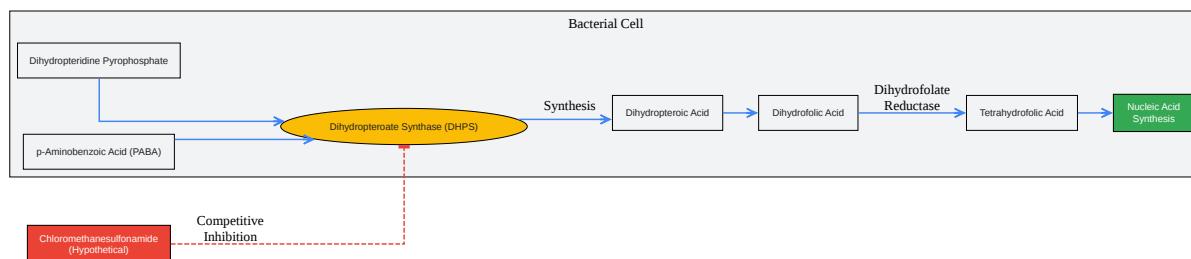
Potential Biological Activity and Signaling Pathways (Hypothetical)

Specific biological activity data for **Chloromethanesulfonamide** is not available. However, based on its chemical structure as a sulfonamide, it can be hypothesized to act as an antibacterial agent. The general mechanism of action for sulfonamide antibiotics is the

inhibition of dihydropteroate synthase (DHPS), an enzyme crucial for the synthesis of folic acid in bacteria.

Hypothetical Signaling Pathway: Inhibition of Bacterial Folic Acid Synthesis

The following diagram illustrates the generalized mechanism of action for sulfonamide antibiotics. It is important to note that this is a representative pathway and has not been experimentally validated for **Chloromethanesulfonamide** specifically.



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References

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- 2. DE19732030B4 - Process for the preparation of chloromethanesulfonyl chloride - Google Patents [patents.google.com]
- To cite this document: BenchChem. [An In-Depth Technical Guide to Chloromethanesulfonamide (CAS Number: 21335-43-3)]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1265948#chloromethanesulfonamide-cas-number-21335-43-3>

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